

# Ecotoxicity of Industrial Adipate Plasticizers: An In-depth Technical Guide

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## Compound of Interest

Compound Name: Adipate(1-)

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This technical guide provides a comprehensive overview of the ecotoxicity of industrial adipate plasticizers. Adipate esters are widely used as replacements for phthalate plasticizers in a variety of applications, including PVC formulations, food packaging, and medical devices. Understanding their environmental fate and effects is crucial for risk assessment and the development of safer alternatives. This document summarizes key ecotoxicity data, details standardized experimental protocols, and visualizes potential toxicological pathways.

## Data Presentation: Quantitative Ecotoxicity of Adipate Plasticizers

The following tables summarize the available quantitative ecotoxicity data for several common industrial adipate plasticizers across three trophic levels: aquatic invertebrates (typically *Daphnia magna*), fish, and algae. The data is presented as median effective concentration (EC50), median lethal concentration (LC50), and no-observed-effect concentration (NOEC).

Adipate Plasticizer	Test Organism	Endpoint	Duration	Value (mg/L)	Reference
Di(2-ethylhexyl) adipate (DEHA)	Daphnia magna	Chronic NOEC	21 days	No adverse effects at 0.0044	[1]
Daphnia magna	Acute EC50	48 hours	>0.23	[2]	
Fish	Acute LC50	96 hours	>0.78	[2]	
Algae	Acute EC50	-	>1.4	[2]	
Diisononyl adipate (DINA)	Daphnia magna	Acute EC50	24 hours	>100	[3]
Fish	Acute LC50	96 hours	>500	[3]	
Algae	Acute EC50	48 hours	>500	[3]	
Dimethyl adipate (DMA)	Poecilia sphenops (Fish)	Acute LC50	96 hours	55.8	[4]
Diethyl adipate (DEA)	Pimephales promelas (Fish)	Acute LC50	96 hours	15.2 - 18.6	[5]
Cirrhina mrigala (Fish)	Acute LC50	72 hours	50	[6]	
Oreochromis niloticus (Fish)	Acute LC50	96 hours	48.1	[7]	
Di-n-butyl adipate (DBA)	Fish	Acute LC50	-	3.7	[1]

Daphnia magna	Acute EC50	-	17	<a href="#">[1]</a>
Daphnia magna	Chronic NOEC	-	5.6	<a href="#">[1]</a>
Algae (Selenastrum capricornutum)	NOEC	-	2.0	<a href="#">[1]</a>
Chlorella vulgaris (Algae)	24h-EC50	24 hours	4.95	<a href="#">[8]</a>

## Experimental Protocols

The ecotoxicity data presented in this guide are typically generated following standardized test guidelines to ensure reproducibility and comparability. The most commonly used protocols are those developed by the Organisation for Economic Co-operation and Development (OECD). Below are detailed summaries of the key experimental protocols for aquatic toxicity testing.

### OECD 202: Daphnia sp. Acute Immobilisation Test

This test assesses the acute toxicity of a substance to daphnids, most commonly *Daphnia magna*.

- Test Organism: Young daphnids, less than 24 hours old at the start of the test.
- Test Duration: 48 hours.
- Procedure:
  - A range of concentrations of the test substance is prepared in a suitable medium. A control group with no test substance is also included.
  - At least 20 daphnids, divided into four groups of five, are exposed to each test concentration and the control.

- The daphnids are observed at 24 and 48 hours.
- Endpoint: The primary endpoint is immobilization, defined as the inability to swim within 15 seconds after gentle agitation. The EC50, the concentration that causes immobilization in 50% of the daphnids, is calculated at 48 hours. The NOEC and Lowest Observed Effect Concentration (LOEC) may also be determined.
- Test Conditions: The test is conducted under controlled temperature and light conditions. The pH and dissolved oxygen levels are monitored.

## OECD 203: Fish, Acute Toxicity Test

This guideline describes a method to assess the acute lethal toxicity of a substance to fish.

- Test Organism: Various fish species can be used, with zebrafish (*Danio rerio*) and rainbow trout (*Oncorhynchus mykiss*) being common choices.
- Test Duration: 96 hours.
- Procedure:
  - Fish are exposed to the test substance in a range of concentrations. A control group is maintained in water without the test substance.
  - The test can be static (no renewal of the test solution), semi-static (renewal at regular intervals), or flow-through (continuous renewal).
  - Mortality and any sublethal effects (e.g., abnormal behavior) are recorded at 24, 48, 72, and 96 hours.
- Endpoint: The primary endpoint is mortality. The LC50, the concentration that is lethal to 50% of the fish, is calculated for the 96-hour exposure period.
- Test Conditions: Water temperature, pH, dissolved oxygen, and other water quality parameters are maintained within a narrow range suitable for the test species.

## OECD 201: Freshwater Alga and Cyanobacteria, Growth Inhibition Test

This test evaluates the effects of a substance on the growth of freshwater microalgae or cyanobacteria.

- **Test Organism:** Commonly used species include *Pseudokirchneriella subcapitata* (formerly *Selenastrum capricornutum*) and *Chlorella vulgaris*.
- **Test Duration:** Typically 72 hours.
- **Procedure:**
  - Exponentially growing cultures of the test alga are exposed to a series of concentrations of the test substance in a nutrient-rich medium.
  - The cultures are incubated under constant temperature, light, and shaking.
  - Algal growth is measured at least every 24 hours by cell counts, fluorescence, or other measures of biomass.
- **Endpoint:** The primary endpoint is the inhibition of growth. The EC50, the concentration that causes a 50% reduction in growth rate or yield compared to the control, is determined. The NOEC is also often reported.
- **Test Conditions:** The test is conducted under controlled conditions of light intensity, temperature, and pH to ensure optimal algal growth in the control group.

## Mandatory Visualizations

The following diagrams illustrate potential signaling pathways and experimental workflows relevant to the ecotoxicity of adipate plasticizers.

Experimental workflow for aquatic ecotoxicity testing of adipate plasticizers.

Potential endocrine disruption signaling pathway for adipate plasticizers.

Induction of oxidative stress by adipate plasticizers.

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